

# gabapentin enacarbil polysomnography PLMS arousal index outcomes

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Gabapentin Enacarbil

CAS No.: 478296-72-9

Cat. No.: S528626

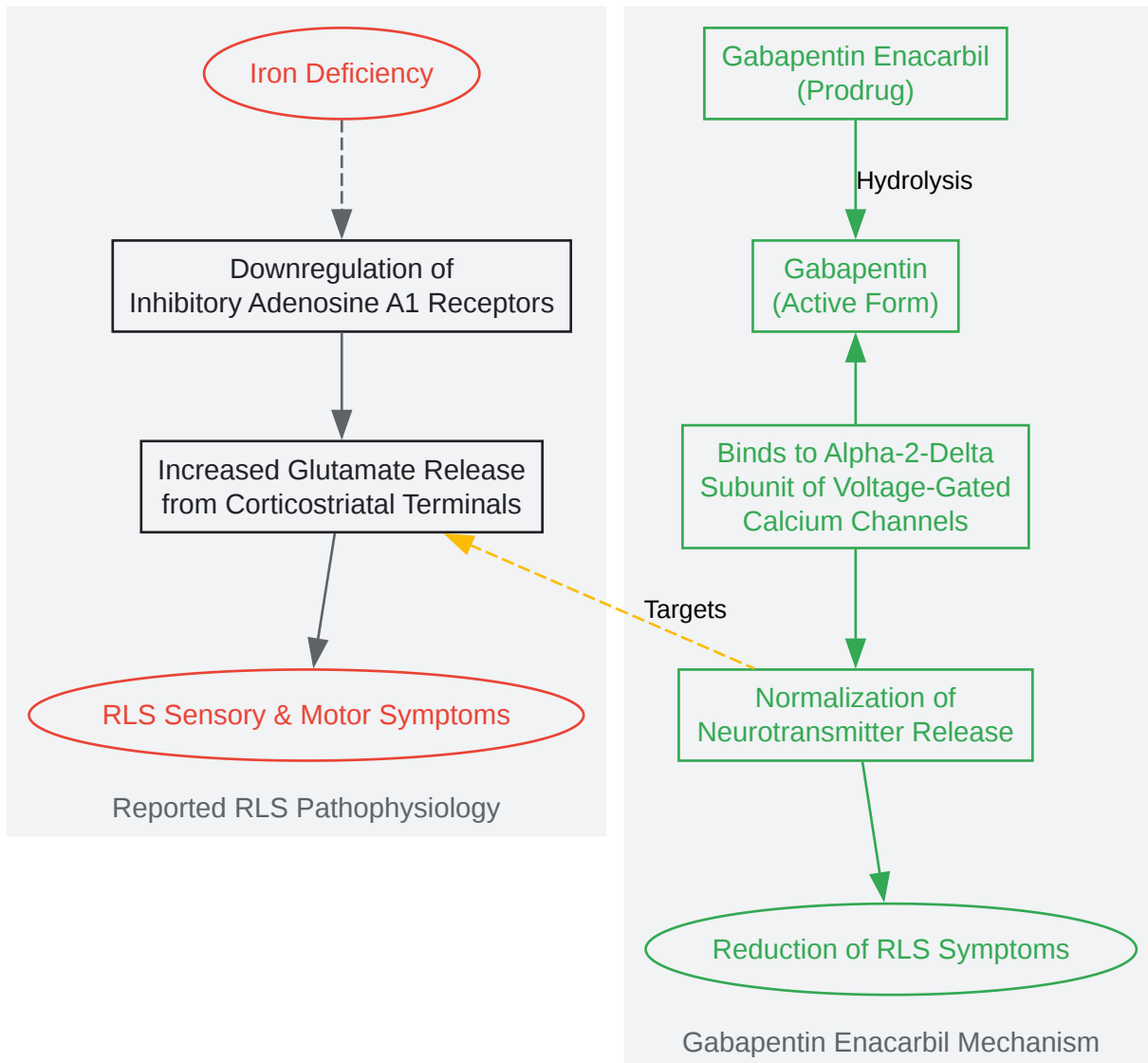
Get Quote

## Gabapentin Enacarbil: Known Efficacy and Proposed Mechanism

**Gabapentin enacarbil** is a prodrug of gabapentin, approved for the treatment of moderate-to-severe primary Restless Legs Syndrome (RLS) [1]. Its efficacy in improving RLS symptoms has been established in multiple clinical trials.

The therapeutic action of **gabapentin enacarbil** for RLS is believed to stem from its binding to the **alpha-2-delta subunit of voltage-gated calcium channels** in the brain [1]. This mechanism is distinct from that of dopaminergic medications, which have been the traditional first-line treatment.

Recent insights into RLS pathophysiology suggest a role of hyperactive glutamatergic corticostriatal pathways [2]. By binding to the alpha-2-delta subunit, **gabapentin enacarbil** is thought to modulate the release of excitatory neurotransmitters, including glutamate, which may contribute to its therapeutic effect in reducing sensory and motor symptoms of RLS [2] [1]. The following diagram illustrates this proposed signaling pathway and the drug's site of action.



Proposed Neurochemical Pathway and Site of Action of Gabapentin Enacarbil in RLS

[Click to download full resolution via product page](#)

## Research Context and Data Gaps

The table below summarizes the available information and identifies the specific gaps that prevent a full quantitative comparison.

Aspect	Available Information from Search	Identified Gaps for Your Guide
<b>Proposed Mechanism</b>	Binds alpha-2-delta subunit; may normalize glutamate release [2] [1].	Sufficient for a mechanism diagram.
<b>General Efficacy</b>	Effective for moderate-to-severe primary RLS; improves IRLS score & sleep disturbance [1].	Lacks specific PSG metrics vs. other drugs.
<b>Dosing &amp; Sleep</b>	600 mg/day for RLS symptoms; 1200 mg/day may better address severe sleep disturbance [1].	No linked PSG data (e.g., PLMI, arousal index).
<b>Key Comparators</b>	Dopamine agonists (e.g., pramipexole) are mentioned as first-line but cause augmentation [2] [1].	No head-to-head PSG outcome tables found.
<b>PSG &amp; Arousals</b>	Arousals are part of PLMS scoring; PLMS-related arousal index (PLMAI) is a known metric [3] [4].	No studies reporting GE's direct impact on PLMAI were found.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. for the treatment of moderate to severe primary... Gabapentin enacarbil [pmc.ncbi.nlm.nih.gov]
2. Sleep Related Movement Disorders: What's New and ... [pmc.ncbi.nlm.nih.gov]
3. Periodic leg movements and cognitive function in middle ... [nature.com]
4. Positional Obstructive Sleep Apnea and Periodic Limb ... [e-ceo.org]

To cite this document: Smolecule. [gabapentin enacarbil polysomnography PLMS arousal index outcomes]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b528626#gabapentin-enacarbil-polysomnography-plms-arousal-index-outcomes>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)